

safety and handling of 4-Fluoro-3-methoxybenzaldehyde

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Compound of Interest

Compound Name: 4-Fluoro-3-methoxybenzaldehyde

Cat. No.: B144112

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An In-depth Technical Guide to the Safe Handling of **4-Fluoro-3-methoxybenzaldehyde**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not constitute professional safety advice. Always consult the official Safety Data Sheet (SDS) and follow all applicable institutional and governmental regulations before handling any chemical.

Introduction

4-Fluoro-3-methoxybenzaldehyde is a substituted benzaldehyde derivative with applications in organic synthesis, particularly in the development of pharmaceutical compounds. Its reactivity necessitates a thorough understanding of its safety profile and proper handling procedures to minimize risks in a laboratory or manufacturing setting. This guide provides a comprehensive overview of the safety and handling protocols for **4-Fluoro-3-methoxybenzaldehyde**, compiled from available safety data sheets and chemical databases.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **4-Fluoro-3-methoxybenzaldehyde** is presented in Table 1.

Table 1: Physical and Chemical Properties of **4-Fluoro-3-methoxybenzaldehyde**

Property	Value
Molecular Formula	C ₈ H ₇ FO ₂ [1]
Molecular Weight	154.14 g/mol [1][2]
CAS Number	128495-46-5[1][2][3]
Appearance	White to light yellow powder or crystal[4]
Melting Point	58-62 °C[2][4][5]
Boiling Point	93 °C at 4.5 Torr[4]
Density	1.192 ± 0.06 g/cm ³ (Predicted)[4]
Solubility	No data available
Flash Point	Not applicable[2]

Hazard Identification and Classification

4-Fluoro-3-methoxybenzaldehyde is classified as a hazardous substance. A summary of its GHS hazard classification is provided in Table 2.

Table 2: GHS Hazard Classification

Hazard Class	Category
Acute Toxicity, Oral	4[1][2]
Skin Corrosion/Irritation	2[1][2]
Serious Eye Damage/Eye Irritation	1[1][2]
Specific Target Organ Toxicity (Single Exposure); Respiratory Tract Irritation	3[1][2]

Signal Word: Danger[2][3]

Hazard Statements:

- H302: Harmful if swallowed.[1][2][3]
- H315: Causes skin irritation.[1][2][3]
- H318: Causes serious eye damage.[1][2][3]
- H335: May cause respiratory irritation.[1][2][3]

Experimental Protocols for Safe Handling Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory when handling **4-Fluoro-3-methoxybenzaldehyde**. The recommended PPE includes:

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[3]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) must be worn.[3] A lab coat or other protective clothing is also required to prevent skin contact.[6]
- Respiratory Protection: If working in a poorly ventilated area or if dust is generated, a NIOSH-approved N95 dust mask or higher-level respirator should be used.[2]

Handling and Storage

- Handling:
 - Avoid breathing dust, fumes, gas, mist, vapors, or spray.[3][6]
 - Wash hands and any exposed skin thoroughly after handling.[3][6][7]
 - Do not eat, drink, or smoke when using this product.[6][7]
 - Use only in a well-ventilated area, preferably in a chemical fume hood.[6]
- Storage:
 - Store in a tightly closed container in a dry and well-ventilated place.[6][7]

- Keep in a dark place.[4][8]
- Store locked up.[3][6]
- This material is reported to be air sensitive.[4]

Emergency Procedures

First Aid Measures

A systematic approach to first aid is crucial in the event of an exposure.

- Inhalation: If inhaled, move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[3][7]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with plenty of water. If skin irritation occurs, get medical advice/attention.[6][7]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.[3][6][7]
- Ingestion: If swallowed, call a poison center or doctor/physician if you feel unwell. Rinse mouth.[6][7] Do NOT induce vomiting.

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[9][10]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and hydrogen fluoride.[9]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[9][10]

Accidental Release Measures

- Personal Precautions: Wear appropriate personal protective equipment as described in Section 4.1. Avoid breathing dust and prevent contact with skin and eyes.[6]

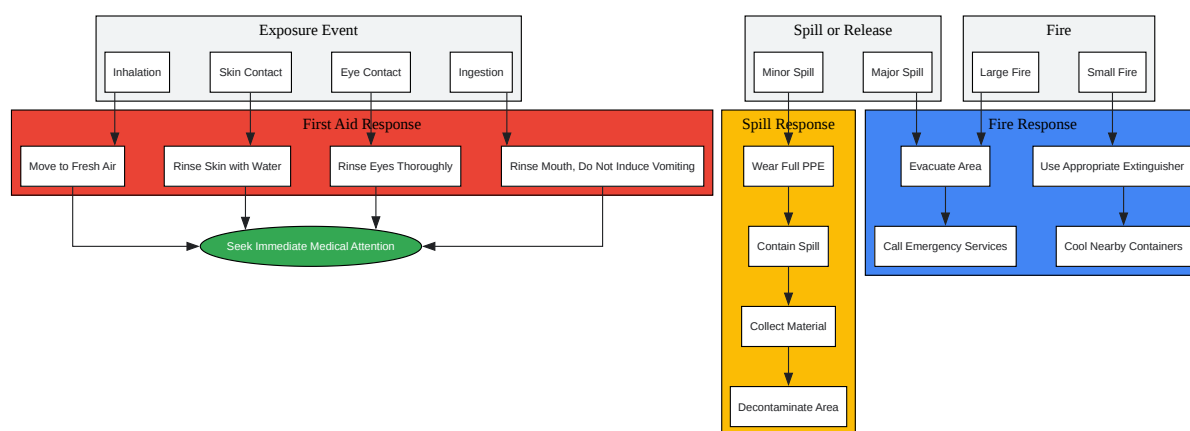
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[9][10]
- Methods for Cleaning Up:
 - For small spills, sweep up the material, place it into a suitable container for disposal, and avoid generating dust.[6]
 - Clean the spill area with soap and water.

Waste Disposal

Dispose of contaminated waste in accordance with local, state, and federal regulations. This may involve incineration in a licensed facility.

Visualized Workflow: Emergency Response Protocol

The following diagram illustrates the logical workflow for responding to an emergency involving **4-Fluoro-3-methoxybenzaldehyde**.



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Caption: Emergency response workflow for **4-Fluoro-3-methoxybenzaldehyde** incidents.

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